

# Preparing PF-5274857 Hydrochloride Stock Solution: Application Notes and Protocols

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## Compound of Interest

Compound Name: PF-5274857 hydrochloride

Cat. No.: B15542540

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## Introduction

**PF-5274857 hydrochloride** is a potent and selective antagonist of the Smoothed (Smo) receptor, a key component of the Hedgehog (Hh) signaling pathway.<sup>[1]</sup> Dysregulation of the Hh pathway is implicated in the development of various cancers, including medulloblastoma. **PF-5274857 hydrochloride** has demonstrated significant anti-tumor activity in preclinical models, making it a valuable tool for research and a potential therapeutic candidate. These application notes provide detailed protocols for the preparation of **PF-5274857 hydrochloride** stock solutions and its application in key in vitro and in vivo assays to study the Hedgehog signaling pathway.

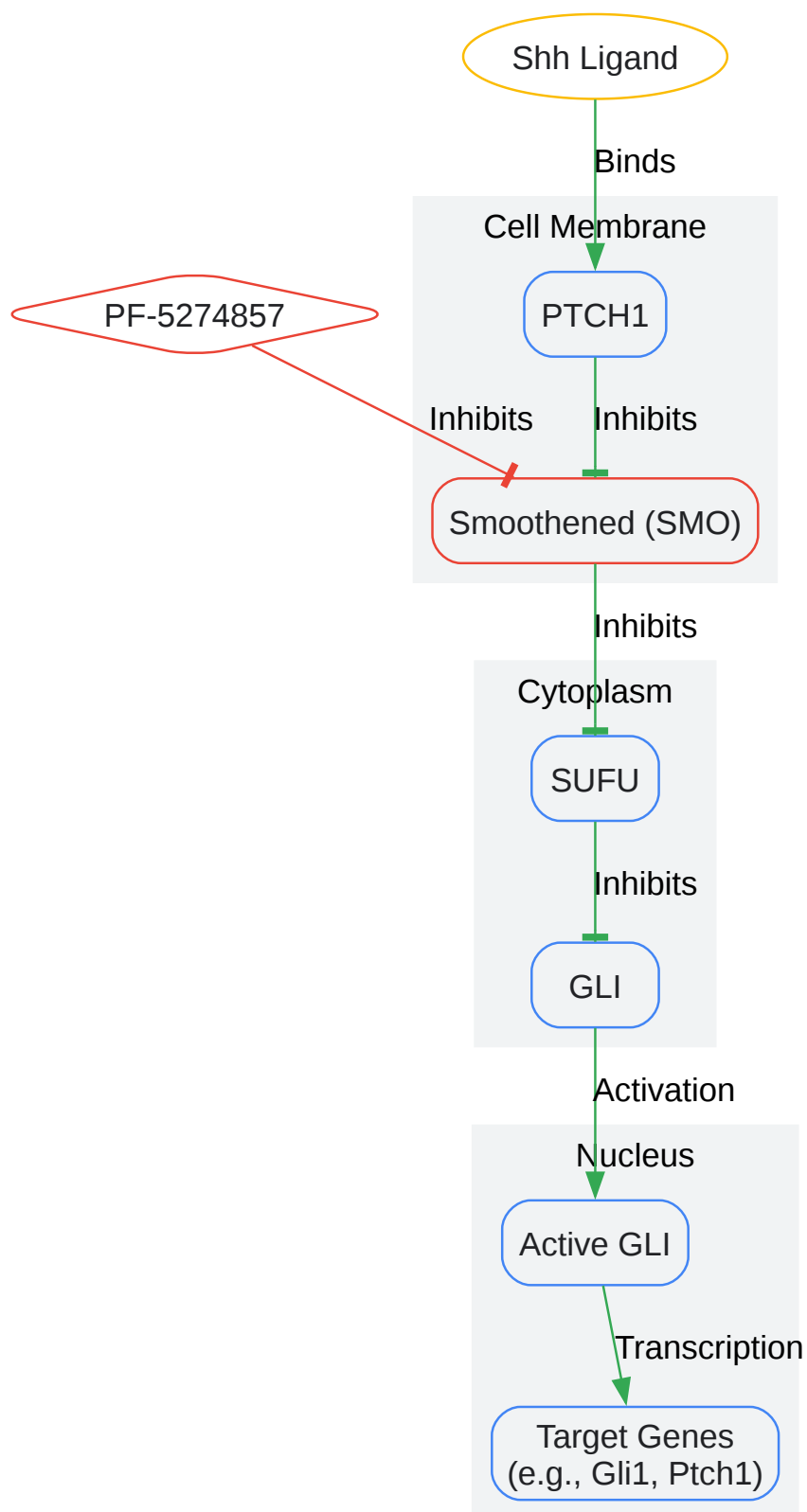
## Chemical and Biological Properties

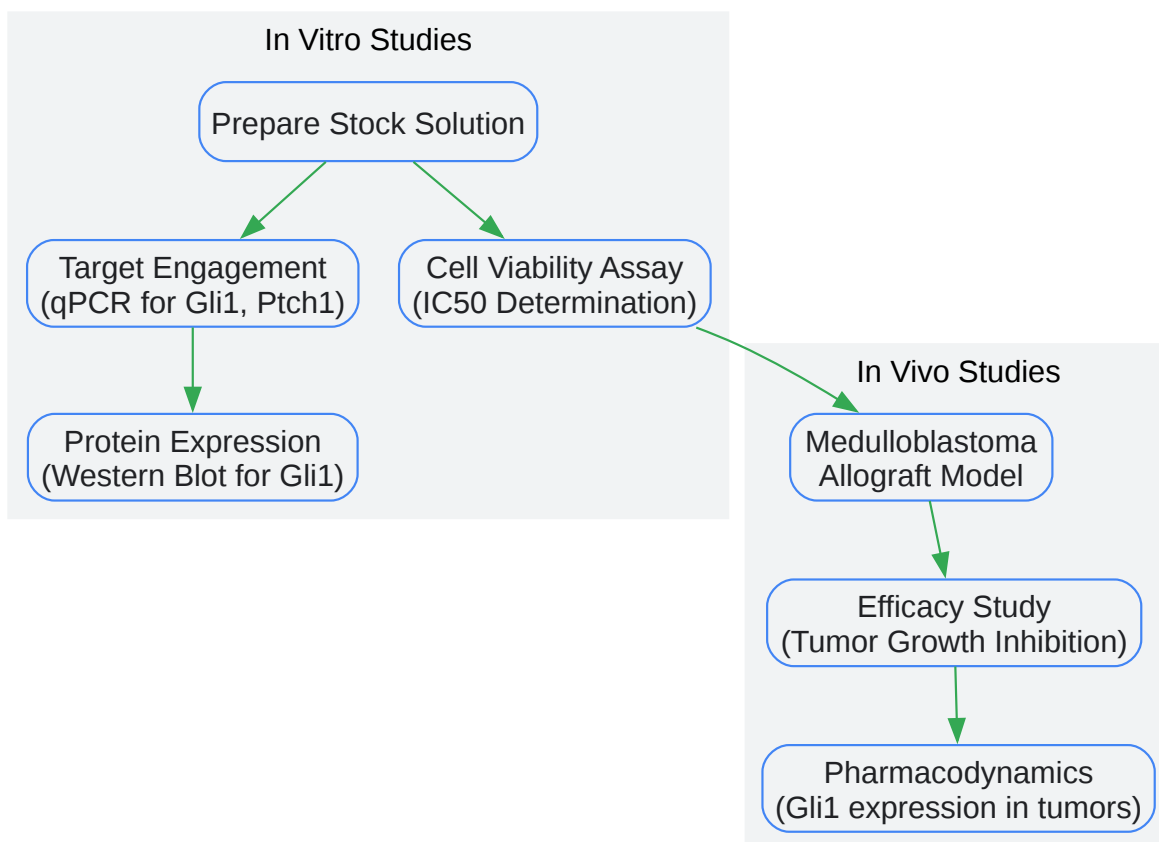
A summary of the key chemical and biological properties of **PF-5274857 hydrochloride** is presented in the table below.

| Property   | Value   | Reference |
|--|---|-----------|
| Molecular Formula                                | C <sub>20</sub> H <sub>25</sub> ClN <sub>4</sub> O <sub>3</sub> S·HCl | [1]       |
| Molecular Weight                                 | 473.42 g/mol  | [1]       |
| Mechanism of Action                              | Smoothened (Smo) receptor antagonist                                  | [1]       |
| Binding Affinity (K <sub>i</sub> )               | 4.6 ± 1.1 nM  | [1]       |
| In vitro IC <sub>50</sub> (Gli1 transcription)   | 2.7 ± 1.4 nM  | [1]       |
| In vivo IC <sub>50</sub> (Medulloblastoma model) | 8.9 ± 2.6 nM  | [1]       |

## Signaling Pathway

**PF-5274857 hydrochloride** acts by inhibiting the Smoothened receptor, which is a central transducer of the Hedgehog signaling pathway. The diagram below illustrates the canonical Hedgehog signaling pathway and the point of intervention for PF-5274857.





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## References

- 1. Effective targeting of Hedgehog signaling in a medulloblastoma model with PF-5274857, a potent and selective Smoothened antagonist that penetrates the blood-brain barrier - PubMed [pubmed.ncbi.nlm.nih.gov]

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